

Essential Safety and Logistical Information for Handling Isoquinoline-3-carboxylic Acid

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Compound of Interest

Compound Name: Isoquinoline-3-carboxylic acid

Cat. No.: B107793

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Isoquinoline-3-carboxylic acid**, including operational and disposal plans.

Chemical Identifier:

- Name: **Isoquinoline-3-carboxylic acid**
- CAS Number: 6624-49-3
- Molecular Formula: C₁₀H₇NO₂[\[1\]](#)[\[2\]](#)
- Molecular Weight: 173.17 g/mol [\[1\]](#)[\[2\]](#)

Hazard Identification and Classification:

Isoquinoline-3-carboxylic acid is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), its primary hazards are:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.[\[3\]](#)
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.[\[3\]](#)

- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.[1][3]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.[3]

Signal Word: Warning[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure when handling **Isoquinoline-3-carboxylic acid**. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment	Specifications and Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	To protect against splashes and dust, which can cause serious eye irritation.[3][4]
Skin Protection	Nitrile or butyl rubber gloves and a lab coat.	To prevent skin irritation from direct contact.[3][5] Gloves should be inspected before use and changed frequently.[4]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator is recommended if dust or aerosols may be generated.	To avoid inhalation of dust or fumes that may cause respiratory irritation.[3][5][6] All handling should ideally occur in a chemical fume hood.[4][6]
Body Protection	Chemical-resistant suit or apron.	For handling larger quantities or when there is a significant risk of splashing.[5]
Foot Protection	Closed-toe shoes.	To protect feet from potential spills.

Operational and Disposal Plans

Adherence to a strict operational protocol and proper disposal are critical for safety and regulatory compliance.

Operational Plan: Step-by-Step Handling Procedures

- Preparation:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[3][6]
- Ensure an eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment (e.g., spatulas, glassware, weighing paper) and label all containers appropriately.
- Do not eat, drink, or smoke in the handling area.[3]

- Donning PPE:

- Put on all required PPE as outlined in the table above before handling the chemical.

- Handling:

- Avoid generating dust.[3]
- Carefully weigh and transfer the chemical.
- If the substance comes into contact with skin, wash the affected area with plenty of soap and water.[3]
- If the substance gets into the eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[3]
- If inhaled, move the person to fresh air and keep them in a position comfortable for breathing.[3]
- In case of accidental ingestion, rinse the mouth and seek immediate medical attention.[3]

- Post-Handling:

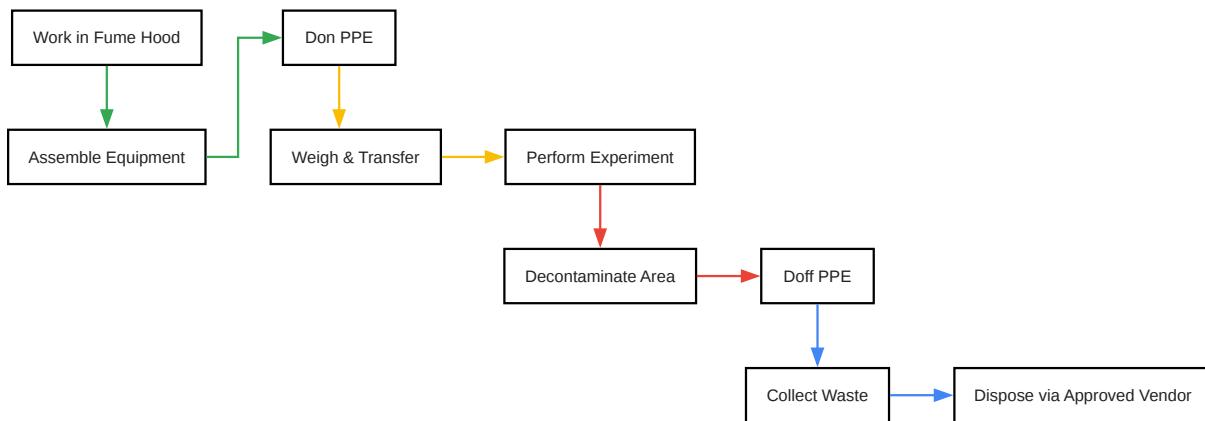
- Wash hands thoroughly after handling.[\[3\]](#)
- Decontaminate the work surface and any used equipment.
- Remove PPE carefully to avoid cross-contamination.

Disposal Plan

- Waste Collection:
 - All disposable materials contaminated with **Isoquinoline-3-carboxylic acid** (e.g., gloves, weighing paper) must be collected in a designated and clearly labeled hazardous waste container.
- Disposal Method:
 - Dispose of the chemical waste in accordance with local, state, and federal regulations.[\[3\]](#)
 - The compound may be dissolved in a combustible solvent and incinerated in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#)
 - Do not dispose of the material down the drain.[\[4\]](#)

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Isoquinoline-3-carboxylic acid**, from preparation to disposal.



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Caption: Workflow for safe handling of **Isoquinoline-3-carboxylic acid**.

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